

oxolinic acid quinolone antibiotic class

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Oxolinic Acid

CAS No.: 14698-29-4

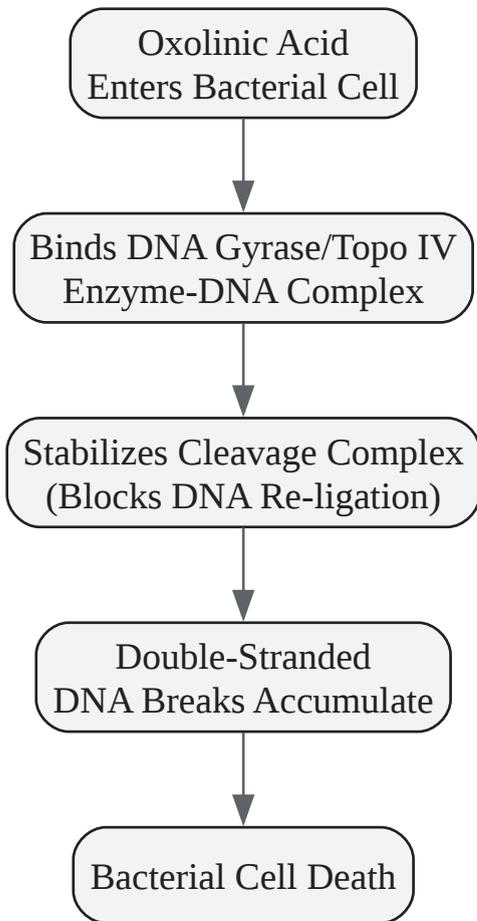
Cat. No.: S538400

Get Quote

Mechanism of Action and Resistance

Understanding how **oxolinic acid** works and how bacteria resist it is fundamental for research and development.

- **Molecular Mechanism:** **Oxolinic acid** poisons the bacterial type II topoisomerases, DNA gyrase, and topoisomerase IV. It binds non-covalently to the enzyme-DNA complex at the point where the DNA is cleaved, stabilizing this "cleavage complex" and acting as a physical barrier to DNA relegation. This results in the accumulation of double-stranded DNA breaks, which are fatal to the bacterial cell [1]. The process can be visualized as follows:



[Click to download full resolution via product page](#)

Oxolinic acid mechanism of action leading to bacterial cell death.

- **Resistance Mechanisms:** The effectiveness of **oxolinic acid** is threatened by several resistance pathways [1] [2]:
 - **Target-Mediated Resistance:** This is the most common and clinically significant form. Mutations in the genes encoding DNA gyrase (primarily *gyrA*) and topoisomerase IV (primarily *parC*) alter the drug-binding site, reducing the antibiotic's affinity for its target [1].
 - **Efflux Pumps:** Bacteria can overexpress membrane proteins that actively pump **oxolinic acid** out of the cell, reducing its intracellular concentration to sub-lethal levels [1].
 - **Plasmid-Mediated Resistance:** Mobile genetic elements can encode proteins that protect the target enzymes from the drug or further enhance efflux and drug modification [1].

Pharmacokinetic Data in Fish Species

Oxolinic acid is widely used in aquaculture. Its pharmacokinetic properties vary significantly between species, which is critical for determining effective dosing regimens [3] [4]. The table below summarizes key parameters from recent studies.

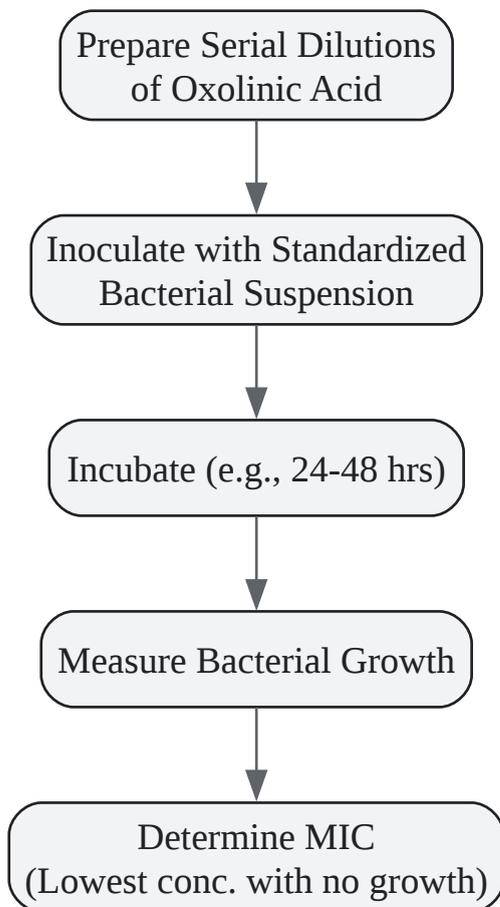
Species	Dosage (mg/kg)	Cmax (Plasma, µg/mL)	Tmax (h)	Elimination Half-Life (t _{1/2β} , h)	Bioavailability (%)	Citation
Lumpfish (<i>Cyclopterus lumpus</i>)	25 (oral)	2.12	10.3	21	Not specified	[4]
Atlantic Salmon (<i>Salmo salar</i>)	Not specified	Not specified	Not specified	10 - 20	21.4 - 40	[3]
Atlantic Cod (<i>Gadus morhua</i>)	Not specified	Not specified	Not specified	84	55	[3]
Gilthead Sea Bream (<i>Sparus aurata</i>)	Not specified	Not specified	Not specified	12	14	[3]
Rainbow Trout (<i>Oncorhynchus mykiss</i>) in Freshwater	Not specified	Not specified	Not specified	~69	~90	[3]

Experimental and Research Methodologies

For researchers, here are outlines of key experimental protocols used in studies of **oxolinic acid**.

- **Pharmacokinetic Study Protocol:** A standard protocol for determining the absorption and elimination of **oxolinic acid** in fish involves the following steps [4]:
 - **Administration:** Fish are administered a single oral dose of **oxolinic acid** (e.g., 25 mg/kg body weight) via medicated feed.

- **Sampling:** At predetermined time points post-administration (e.g., 3, 6, 12, 24, 48, 72, 96 hours), samples of plasma, muscle, liver, and head kidney are collected from a subset of fish.
- **Analysis:** Tissue and plasma concentrations of **oxolinic acid** are quantified using high-performance liquid chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS).
- **Data Modeling:** The concentration-time data are analyzed using non-compartmental methods to calculate key pharmacokinetic parameters like **C_{max}**, **T_{max}**, **AUC** (Area Under the Curve), and elimination half-life.
- **Minimum Inhibitory Concentration (MIC) Testing:** To determine the susceptibility of bacterial pathogens to **oxolinic acid**, a standard MIC protocol is used [4]:
 - **Bacterial Isolation:** Pathogenic bacteria (e.g., *Aeromonas salmonicida*) are isolated from diseased fish and cultured.
 - **Broth Dilution:** A standardized inoculum of the bacteria is added to a series of broth tubes or microtiter wells containing two-fold serial dilutions of **oxolinic acid**.
 - **Incubation:** The trays are incubated at the optimal temperature for the bacterium for a set period (e.g., 24-48 hours).
 - **Endpoint Determination:** The MIC is identified as the lowest concentration of **oxolinic acid** that completely prevents visible growth of the bacterium.



[Click to download full resolution via product page](#)

Basic workflow for determining Minimum Inhibitory Concentration.

Current Status and Applications

- **Clinical Use:** **Oxolinic acid** was developed in the 1970s and was historically used to treat human infections like urinary tract infections [5]. However, due to the rise of resistance and the development of newer, more potent fluoroquinolones (e.g., ciprofloxacin), its use in human medicine has significantly declined [1] [2].
- **Veterinary and Aquaculture Use:** Today, **oxolinic acid** finds its primary application in aquaculture for controlling bacterial infections in farmed fish, such as those caused by *Aeromonas salmonicida* and *Vibrio* species [3] [4]. It is typically administered orally via medicated feed [6].
- **Research Applications:** Beyond its antimicrobial properties, **oxolinic acid** has been used as a pharmacological tool in neuroscience research, as it has been shown to act as a dopamine reuptake inhibitor in mouse models [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Mechanism of Quinolone Action and Resistance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. What is the mechanism of Oxolinic Acid? [synapse.patsnap.com]
3. Oxolinic Acid - an overview [[sciencedirect.com](https://www.sciencedirect.com/)]
4. Pharmacokinetic Data Show That Oxolinic Acid and ... - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
5. Oxolinic acid [en.wikipedia.org]
6. Use of Antibiotics in Ornamental Fish Aquaculture [edis.ifas.ufl.edu]

To cite this document: Smolecule. [oxolinic acid quinolone antibiotic class]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538400#oxolinic-acid-quinolone-antibiotic-class>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com